

"Molecular weight and formula of potassium hexafluorosilicate"

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Compound of Interest

Compound Name: *Potassium hexafluorosilicate*

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An In-depth Technical Guide to Potassium Hexafluorosilicate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **potassium hexafluorosilicate**, a compound of significant interest in various scientific and industrial fields. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and analysis, and presents key data in a structured format for ease of reference.

Chemical Identity and Properties

Potassium hexafluorosilicate, also known as potassium fluosilicate, is an inorganic compound with the chemical formula K_2SiF_6 .^{[1][2]} It is a white, odorless, crystalline powder.^[3] This compound is only slightly soluble in cold water and is insoluble in alcohol.^[4] When dissolved in hot water, it undergoes hydrolysis to form potassium fluoride, hydrogen fluoride, and silicic acid.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **potassium hexafluorosilicate**:

Property	Value	Source(s)
Molecular Formula	K_2SiF_6	[1] [2] [4]
Molecular Weight	220.27 g/mol	[1] [2] [4]
CAS Number	16871-90-2	[1] [3] [4]
PubChem CID	61851	[3]
Density	2.27 g/cm ³	[4]
Solubility in water	0.18 g/100 mL at 20°C	[3]
pH of 1% aqueous solution	3.4	[4]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **potassium hexafluorosilicate**, designed for reproducibility in a laboratory setting.

Synthesis of Potassium Hexafluorosilicate

A common and efficient method for the preparation of **potassium hexafluorosilicate** is through the reaction of fluorosilicic acid with a potassium salt, such as potassium chloride or potassium carbonate. Due to its low solubility in water, the product precipitates out of the solution.

2.1.1. Synthesis via Reaction of Fluorosilicic Acid and Potassium Chloride

This protocol is based on the double decomposition reaction between fluorosilicic acid and potassium chloride.

- Materials:
 - Fluorosilicic acid (H_2SiF_6) solution (e.g., 25% w/w)
 - Potassium chloride (KCl) solution (e.g., 30% w/w)
 - Deionized water

- Reaction vessel (e.g., polypropylene beaker)
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven
- Procedure:
 - In a well-ventilated fume hood, place a measured volume of the 25% fluorosilicic acid solution into the reaction vessel.
 - While stirring continuously, slowly add the 30% potassium chloride solution to the fluorosilicic acid. The addition should be controlled to maintain a steady reaction rate.
 - Continue stirring the mixture for a defined period, for example, 30 minutes, to ensure the reaction goes to completion.
 - A white precipitate of **potassium hexafluorosilicate** will form.
 - Separate the precipitate from the supernatant (which will contain hydrochloric acid) by vacuum filtration using a Büchner funnel.
 - Wash the collected solid with cold deionized water to remove any unreacted starting materials and byproducts.
 - Dry the purified **potassium hexafluorosilicate** in an oven at a temperature below 320°C to remove residual moisture.

2.1.2. Characterization

The identity and purity of the synthesized **potassium hexafluorosilicate** can be confirmed using various analytical techniques, including:

- X-Ray Diffraction (XRD): To confirm the crystalline structure of the compound.
- Energy-Dispersive X-ray Spectroscopy (EDAX): To determine the elemental composition.

- Scanning Electron Microscopy (SEM): To observe the morphology of the crystals.

Analytical Procedures

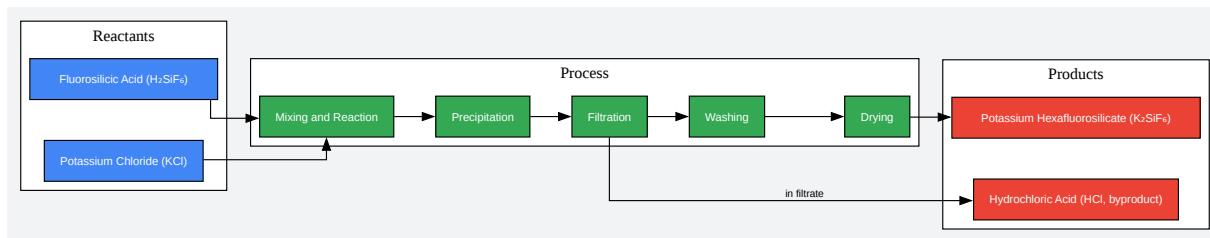
2.2.1. Titrimetric Determination of Hexafluorosilicate

This method involves the titration of a hexafluorosilicate sample with a standardized solution of sodium hydroxide.

- Principle: The hexafluorosilicate ion (SiF_6^{2-}) reacts with hydroxide ions. The endpoint of the titration can be determined using a suitable indicator or by potentiometric means.
- Reagents:
 - Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
 - Phenolphthalein indicator
 - Deionized water
- Procedure:
 - Accurately weigh a sample of **potassium hexafluorosilicate** and dissolve it in a known volume of deionized water in an Erlenmeyer flask. Gentle heating may be required to aid dissolution.
 - Add a few drops of phenolphthalein indicator to the solution.
 - Titrate the solution with the standardized NaOH solution until a persistent faint pink color is observed.
 - Record the volume of NaOH solution used.
 - The concentration of the hexafluorosilicate can be calculated based on the stoichiometry of the reaction.

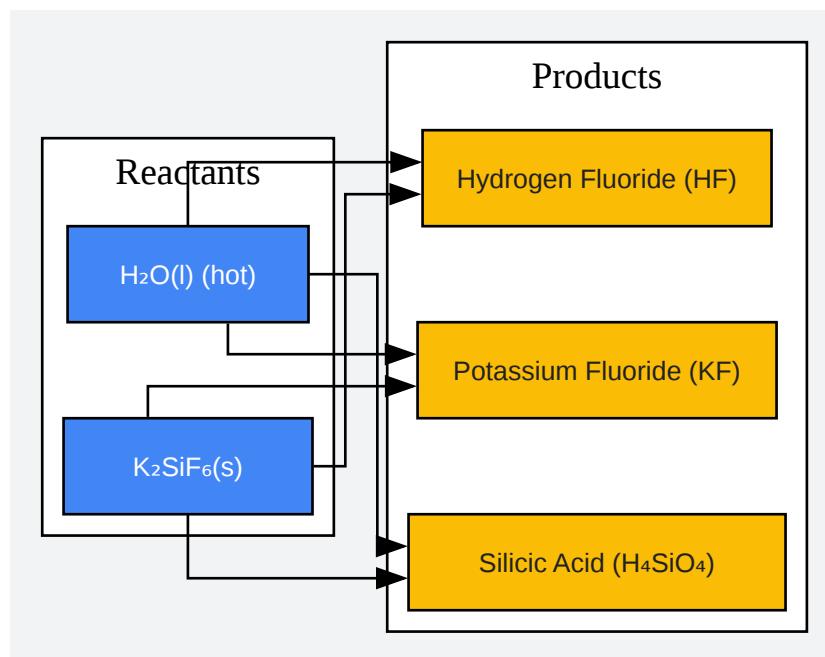
Visualized Workflow and Relationships

The following diagrams illustrate key processes and relationships related to **potassium hexafluorosilicate**.



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Caption: Synthesis workflow of **potassium hexafluorosilicate**.



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Caption: Hydrolysis of **potassium hexafluorosilicate** in hot water.

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